

HPLC-UV method for Fenpipalone analysis

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Compound of Interest

Compound Name: *Fenpipalone*

Cat. No.: *B1672527*

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Application Note:

High-Performance Liquid Chromatography (HPLC) with UV Detection for the Quantitative Analysis of Fenpipramide

Audience: This document is intended for researchers, scientists, and professionals in the field of drug development and quality control who are involved in the analysis of Fenpipramide.

Introduction:

Fenpipramide is a parasympatholytic agent.[1] It is structurally related to Fenpiverinium bromide, its quaternary ammonium salt, which is used as an antispasmodic and antimuscarinic agent.[2][3][4] This application note describes a robust and validated High-Performance Liquid Chromatography (HPLC) method with Ultraviolet (UV) detection for the quantitative analysis of Fenpipramide in pharmaceutical preparations. The method is based on reversed-phase chromatography and is suitable for routine quality control and stability testing. While the user's initial request mentioned "**Fenpipalone**," a review of scientific literature suggests that Fenpipramide is the more commonly analyzed compound in this structural class for which HPLC methods are available. This protocol has been developed based on established methods for the closely related compound, Fenpiverinium bromide.

Chemical Structure of Fenpipramide:

Principle:

The method separates Fenpipramide from other components in a sample matrix using a reversed-phase HPLC column. The separation is achieved by partitioning the analyte between a nonpolar stationary phase and a polar mobile phase. The concentration of Fenpipramide is quantified by measuring its absorbance at a specific wavelength using a UV detector.

Experimental Protocols

1. Materials and Reagents:

- Fenpipramide reference standard (Purity > 99%)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Water (HPLC grade, filtered and deionized)
- Diammonium hydrogen orthophosphate (Analytical grade)
- Orthophosphoric acid (Analytical grade)
- 0.45 µm membrane filters

2. Instrumentation:

- HPLC system equipped with a quaternary or binary pump, an autosampler, a column oven, and a UV-Vis detector.
- Data acquisition and processing software.
- Analytical balance
- pH meter
- Sonicator

3. Chromatographic Conditions:

A summary of the chromatographic conditions is provided in Table 1.

Table 1: HPLC Chromatographic Conditions for Fenpipramide Analysis

Parameter	Condition
Column	Reversed-phase C18 column (e.g., Thermo Kromasil C18, 250 mm x 4.6 mm, 5 µm)
Mobile Phase	Diammonium hydrogen orthophosphate buffer (pH 7.2) : Acetonitrile (55:45, v/v)[4]
Flow Rate	1.0 mL/min[4]
Column Temperature	Ambient
Detection Wavelength	220 nm[4]
Injection Volume	20 µL
Run Time	Approximately 10 minutes

4. Preparation of Solutions:

- Buffer Preparation (pH 7.2): Dissolve a suitable amount of diammonium hydrogen orthophosphate in HPLC grade water to obtain a desired concentration (e.g., 20 mM). Adjust the pH to 7.2 using orthophosphoric acid. Filter the buffer through a 0.45 µm membrane filter.
- Mobile Phase Preparation: Mix the prepared buffer and acetonitrile in the ratio of 55:45 (v/v). Degas the mobile phase by sonication for 15-20 minutes before use.[4]
- Standard Stock Solution (100 µg/mL): Accurately weigh about 10 mg of Fenpipramide reference standard and transfer it to a 100 mL volumetric flask. Dissolve in and dilute to volume with the mobile phase.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the standard stock solution with the mobile phase to obtain concentrations in the range of 1.2 - 2.8 µg/mL.[4]
- Sample Preparation: The sample preparation procedure will depend on the formulation. For a tablet formulation, a general procedure is as follows:

- Weigh and finely powder not fewer than 20 tablets.
- Accurately weigh a portion of the powder equivalent to a certain amount of Fenpipramide and transfer it to a suitable volumetric flask.
- Add a portion of the mobile phase and sonicate for 15 minutes to dissolve the drug.
- Dilute to volume with the mobile phase and mix well.
- Filter the solution through a 0.45 μm membrane filter before injection.

5. System Suitability:

Before starting the analysis, the HPLC system should be equilibrated with the mobile phase until a stable baseline is achieved. Inject the standard solution (e.g., 2.0 $\mu\text{g/mL}$) five times and check the system suitability parameters. The acceptance criteria are summarized in Table 2.

Method Validation Protocol

The analytical method should be validated according to the International Council for Harmonisation (ICH) guidelines Q2(R1).^{[5][6][7]} The validation parameters and their typical acceptance criteria are outlined in Table 2.

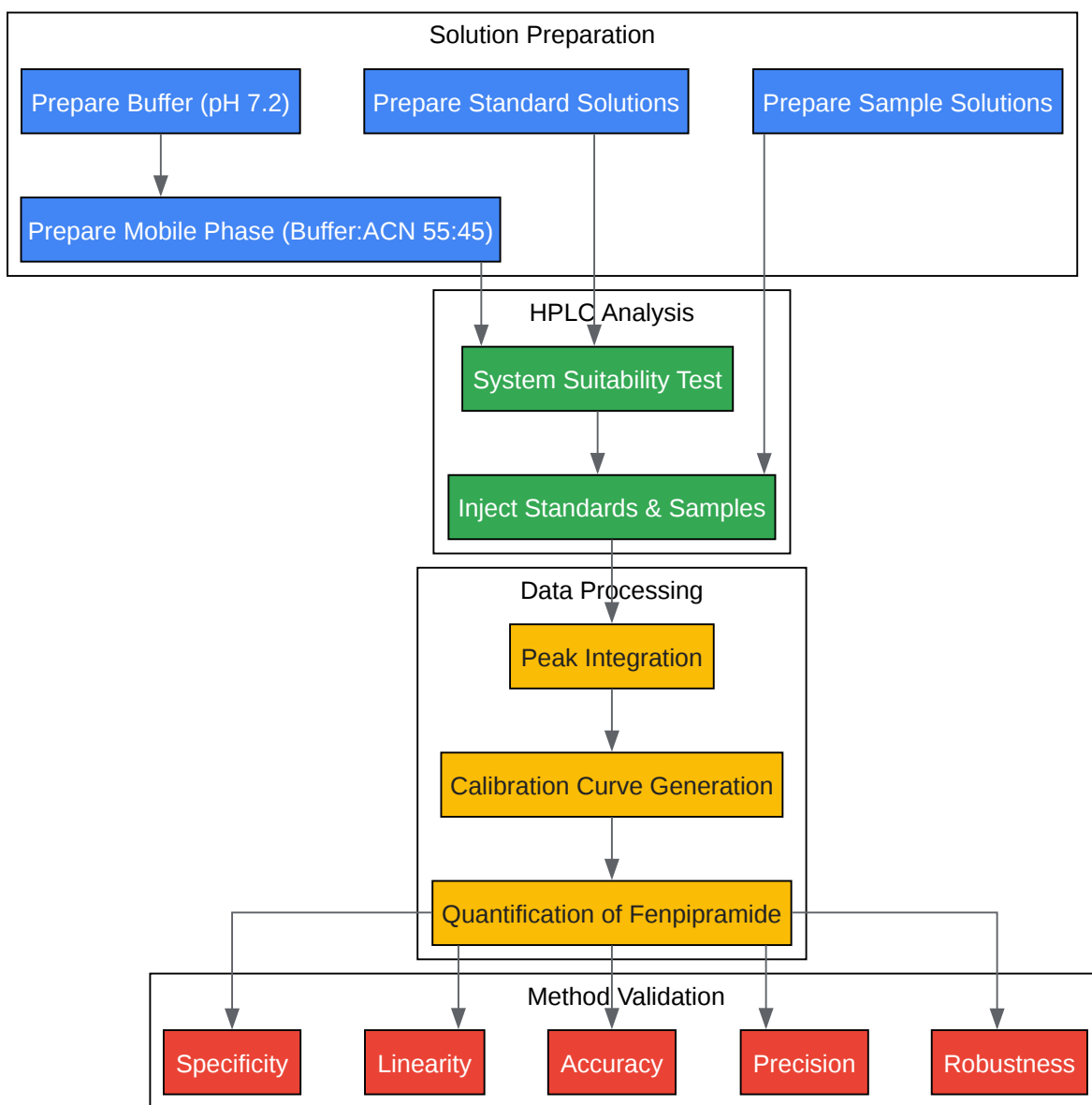
Table 2: Method Validation Parameters and Acceptance Criteria

Parameter	Acceptance Criteria
System Suitability	Tailing factor ≤ 2.0 ; Theoretical plates > 2000 ; %RSD of peak areas $< 2.0\%$ for replicate injections.[8][9]
Specificity	The peak for Fenpipramide should be well-resolved from any other peaks (e.g., excipients, degradation products). Peak purity should be acceptable.
Linearity	Correlation coefficient (r^2) ≥ 0.995 over the concentration range.[9]
Accuracy	Mean recovery between 98.0% and 102.0%.
Precision	Repeatability (intra-day precision): %RSD $\leq 2.0\%$. Intermediate precision (inter-day precision): %RSD $\leq 2.0\%$.[9]
Limit of Detection (LOD)	Signal-to-noise ratio of 3:1.
Limit of Quantitation (LOQ)	Signal-to-noise ratio of 10:1.
Robustness	The method should remain unaffected by small, deliberate variations in method parameters (e.g., pH of mobile phase ± 0.2 , mobile phase composition $\pm 2\%$, flow rate ± 0.1 mL/min). %RSD of results should be within acceptable limits.

Data Presentation

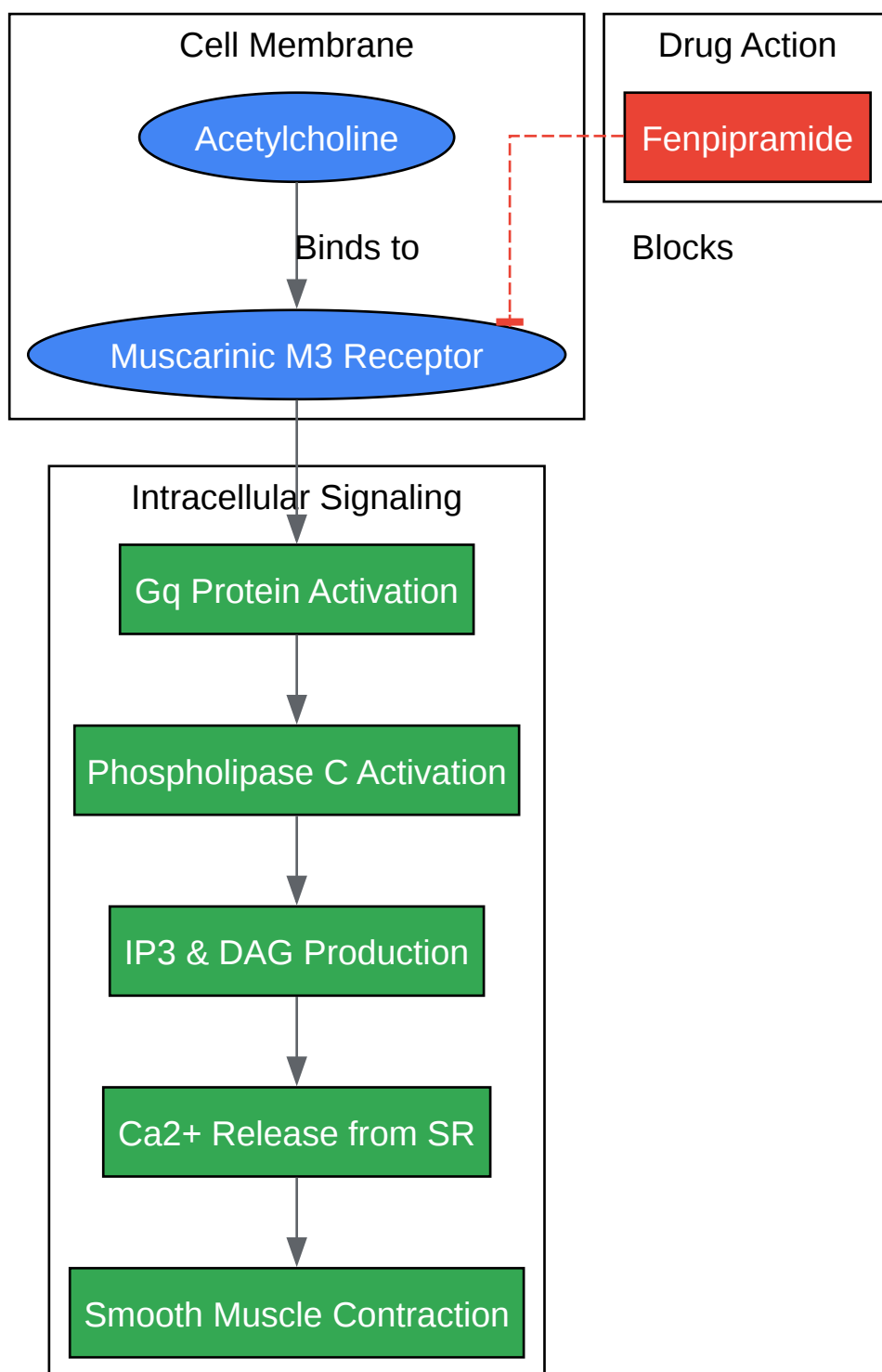
All quantitative data from the system suitability and method validation experiments should be summarized in tables for clear presentation and easy comparison.

Visualizations



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Caption: Experimental workflow for HPLC-UV analysis of Fenpipramide.



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Caption: Signaling pathway of Fenpipramide as a muscarinic antagonist.

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